

physical properties of crystalline Galactonolactone

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Compound of Interest

Compound Name: Galactonolactone

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An In-depth Technical Guide on the Physical Properties of Crystalline **Galactonolactone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of crystalline **galactonolactone**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes associated biochemical pathways.

Core Physical Properties

Crystalline **galactonolactone** exists in various isomeric forms, primarily as D- and L-enantiomers and as 1,4-lactone (γ -lactone) or 1,5-lactone (δ -lactone) ring structures. The physical properties can vary significantly between these isomers.

General Properties

Property	Value	Source(s)
Chemical Formula	C ₆ H ₁₀ O ₆	[1][2][3]
Molecular Weight	178.14 g/mol	[1][2][3]
Appearance	White crystalline powder	[1]
Taste	Slightly sweet	[1]

Melting Point

The melting point is a critical indicator of purity for crystalline solids. There is some variation in the reported melting points for D-galactono-1,4-lactone.

Isomer	Melting Point (°C)	Source(s)
D-Galactono-1,4-lactone	97-100	[1]
137		
L-Galactono-1,4-lactone	134	

Solubility

Isomer	Solubility	Source(s)
D-Galactono-1,4-lactone	Soluble in water	[1]
Galactonolactone (Predicted)	583 g/L in water	

Optical Rotation

Optical rotation is a key characteristic of chiral molecules like **galactonolactone**. The specific rotation is dependent on the isomer, concentration, solvent, temperature, and the wavelength of the light used.

Isomer	Specific Rotation ([α] _D)	Conditions	Source(s)
L-Galactono-1,4-lactone	+78.0 ± 3.0°	c = 1 in H ₂ O	
D-Galactono-1,4-lactone	Not available in cited literature	-	
D-Galactono-1,5-lactone	Not available in cited literature	-	

Experimental Protocols

This section outlines the detailed methodologies for determining the key physical properties of crystalline **galactonolactone**.

Crystallization of Galactonolactone

A general procedure for the crystallization of sugar lactones can be adapted for **galactonolactone**.^[4]

Objective: To obtain pure crystals of **galactonolactone** suitable for physical property analysis.

Apparatus and Materials:

- Crude **galactonolactone**
- Ethanol (EtOH), aqueous ethanol, methanol (MeOH), or ethyl acetate (EtOAc)
- Beaker or flask
- Heating plate with magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel)
- Crystallization dish
- Vacuum desiccator

Procedure:

- **Dissolution:** Dissolve the crude **galactonolactone** in a minimal amount of the chosen hot solvent (e.g., EtOH, aqueous EtOH, MeOH, or EtOAc). Stir continuously to ensure complete dissolution.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot filtration to remove them.
- **Cooling and Crystallization:** Allow the hot, saturated solution to cool slowly to room temperature. Crystal formation should begin as the solution cools and becomes

supersaturated. For further crystallization, the solution can be placed in a refrigerator.

- **Crystal Harvesting:** Once a sufficient quantity of crystals has formed, collect them by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected crystals with a small amount of cold solvent to remove any remaining impurities from the mother liquor.
- **Drying:** Dry the crystals thoroughly in a vacuum desiccator to remove any residual solvent.

Melting Point Determination

The capillary method is a standard technique for determining the melting point of a crystalline solid.^{[5][6][7]}

Objective: To determine the melting point range of crystalline **galactonolactone**.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Crystalline **galactonolactone** sample
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- **Sample Preparation:** Ensure the crystalline **galactonolactone** is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube. The packed sample height should be approximately 2-3 mm.

- Placing the Sample in the Apparatus: Insert the capillary tube into the heating block of the melting point apparatus.
- Heating:
 - For an unknown sample, perform a rapid heating to get an approximate melting point range.
 - For a more accurate determination, heat the block rapidly to about 15-20°C below the expected melting point.
 - Then, decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer.
- Observation and Recording:
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).
- Reporting: Report the melting point as a range from the temperature of initial melting to the temperature of complete melting.

Optical Rotation Measurement (Polarimetry)

Polarimetry is used to measure the angle of rotation of plane-polarized light caused by an optically active substance in solution.^{[8][9][10]}

Objective: To determine the specific rotation of a crystalline **galactonolactone** isomer.

Apparatus and Materials:

- Polarimeter

- Polarimeter cell (sample tube) of a known path length (e.g., 1 dm)
- Sodium D-line lamp (589 nm) or other monochromatic light source
- Volumetric flask
- Analytical balance
- Crystalline **galactonolactone** sample
- Solvent (e.g., deionized water)

Procedure:

- Solution Preparation:
 - Accurately weigh a known mass of the crystalline **galactonolactone**.
 - Dissolve the sample in a known volume of the solvent in a volumetric flask to prepare a solution of a specific concentration (c), typically in g/mL.
- Instrument Calibration (Zeroing):
 - Fill the polarimeter cell with the pure solvent.
 - Place the cell in the polarimeter and take a reading. This is the zero or blank reading.
- Sample Measurement:
 - Rinse the polarimeter cell with a small amount of the prepared **galactonolactone** solution and then fill the cell with the solution, ensuring no air bubbles are present.
 - Place the filled cell in the polarimeter.
 - Measure the observed angle of rotation (α).
- Calculation of Specific Rotation:
 - The specific rotation ($[\alpha]$) is calculated using the Biot's law equation: $[\alpha] = \alpha / (l * c)$ where:

- α is the observed rotation in degrees.
- l is the path length of the polarimeter cell in decimeters (dm).
- c is the concentration of the solution in g/mL.
- Reporting: The specific rotation should be reported with the temperature (T) and wavelength (λ) of the measurement, for example, $[\alpha]_D^{20}$, where D refers to the sodium D-line and 20 is the temperature in degrees Celsius.

X-ray Crystallography

Single-crystal X-ray diffraction is the definitive method for determining the three-dimensional atomic structure of a crystalline solid.^{[11][12][13]}

Objective: To determine the precise molecular structure and crystal packing of **galactonolactone**.

Apparatus and Materials:

- Single-crystal X-ray diffractometer
- X-ray source (e.g., Mo or Cu K α radiation)
- Goniometer head
- Microscope
- Cryo-cooling system (optional, for sensitive crystals)
- A suitable single crystal of **galactonolactone** (typically 0.1-0.3 mm in size)

Procedure:

- Crystal Selection and Mounting:
 - Under a microscope, select a single, well-formed crystal with sharp edges and no visible defects.

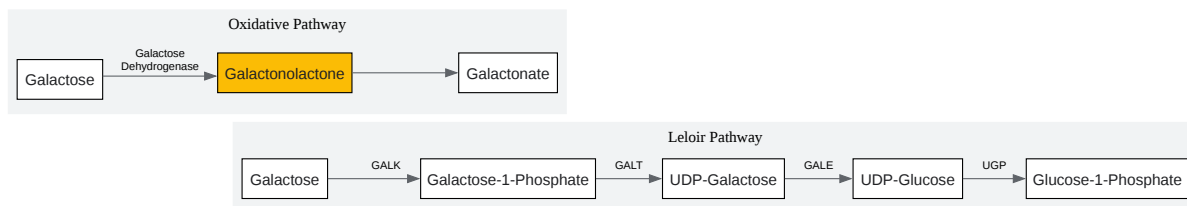
- Mount the selected crystal on a goniometer head using a suitable adhesive or in a cryo-loop.
- Data Collection:
 - Mount the goniometer head on the diffractometer.
 - Center the crystal in the X-ray beam.
 - A beam of monochromatic X-rays is directed at the crystal.
 - The crystal is rotated, and the diffraction pattern (the angles and intensities of the diffracted X-rays) is recorded by a detector.
- Structure Solution and Refinement:
 - The collected diffraction data is processed to determine the unit cell dimensions and space group of the crystal.
 - The positions of the atoms within the unit cell are determined using computational methods (structure solution).
 - The initial structural model is refined against the experimental data to obtain a final, accurate three-dimensional structure.
- Analysis: The final structure provides precise information on bond lengths, bond angles, and intermolecular interactions within the crystal lattice.

Visualization of Biological Pathways

Galactonolactone is an intermediate in key metabolic pathways. The following diagrams, generated using the DOT language, illustrate its involvement.

Galactose Metabolism Pathway

This diagram illustrates the Leloir pathway for galactose metabolism, where galactose is converted into glucose-1-phosphate. **Galactonolactone** is an intermediate in an alternative pathway of galactose oxidation.^{[5][7][14]}

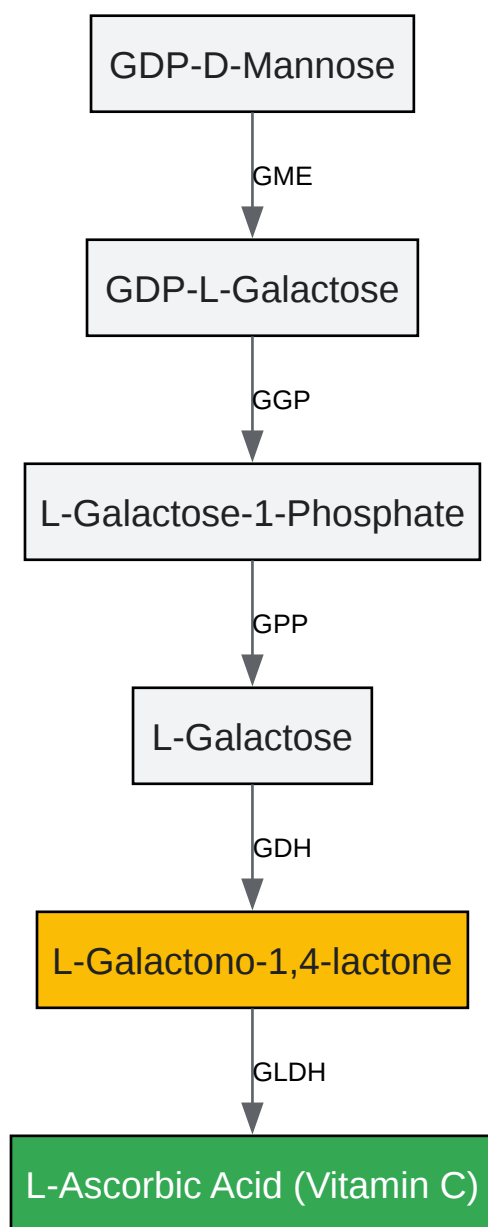


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Caption: Overview of the main (Leloir) and alternative oxidative pathways of galactose metabolism.

Ascorbic Acid (Vitamin C) Biosynthesis in Plants

In plants, one of the major pathways for ascorbic acid biosynthesis proceeds via L-galactose, with L-galactono-1,4-lactone as a key intermediate.^[15]

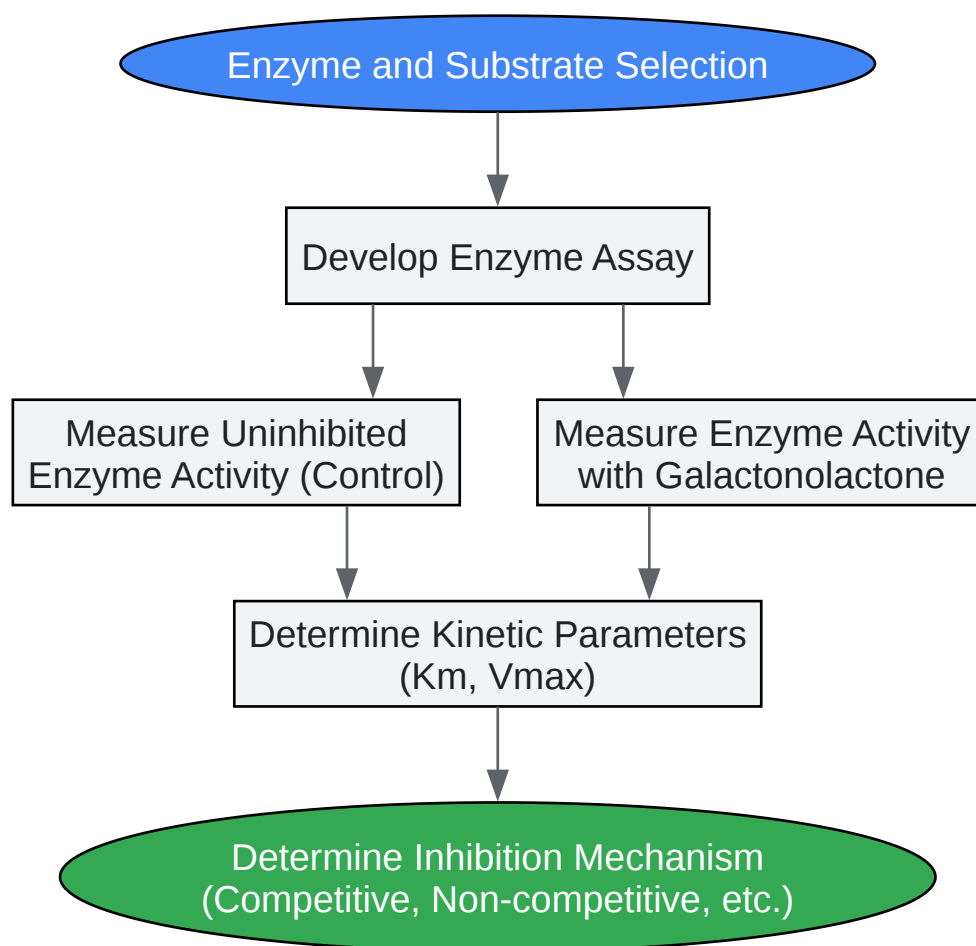


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Caption: The L-galactose pathway for ascorbic acid biosynthesis in plants.

Enzyme Inhibition Workflow

Galactonolactone and its derivatives are known to act as enzyme inhibitors, for example, of β -galactosidase. A typical workflow to study enzyme inhibition is depicted below.^[16]



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Caption: A generalized workflow for studying the enzyme inhibitory effects of **galactonolactone**.

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